

# Technical Guide: Physical Properties of 2-Bromo-1,4-dichlorobenzene

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## Compound of Interest

Compound Name: 2-Bromo-1,4-dichlorobenzene

Cat. No.: B150605

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This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-1,4-dichlorobenzene** (CAS No: 1435-50-3), a halogenated aromatic compound. The information is compiled for use in research, chemical synthesis, and drug development applications. This document summarizes key physical data in a structured format and outlines the standard experimental methodologies for their determination.

## Core Physical and Chemical Properties

**2-Bromo-1,4-dichlorobenzene** is an aryl halide. Its identity and fundamental properties are summarized below.

Property	Value
Chemical Structure	C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub>
IUPAC Name	2-bromo-1,4-dichlorobenzene
CAS Number	1435-50-3
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub> [1][2]
Molecular Weight	225.89 g/mol [3]
Appearance	Crystals, powder, or crystalline powder; Colorless to cream to pale brown or light yellow solid.[1][4]
Melting Point	30.0-37.0 °C[1][2]
32-36 °C (lit.)	
Boiling Point	79 - 80 °C (at 1 torr)
Density	Experimental data not readily available in literature.
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol and acetone.
Flash Point	113 °C (235.4 °F) - closed cup
InChI Key	OVXVQBCRONSPDC-UHFFFAOYSA-N[1][2]
SMILES	Clc1ccc(Cl)c(Br)c1

## Experimental Protocols

The determination of the physical properties listed above is crucial for confirming the identity and purity of **2-Bromo-1,4-dichlorobenzene**. Below are detailed methodologies for key experimental procedures.

### Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids exhibit a sharp melting range (typically 0.5-1.0°C), which becomes depressed and broadened by impurities. The capillary tube method is standard.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **2-Bromo-1,4-dichlorobenzene** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated metal block (e.g., Mel-Temp apparatus).
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.
- **Purity Check:** For purity assessment, a mixed melting point test can be performed. The unknown sample is mixed with a pure standard of **2-Bromo-1,4-dichlorobenzene**. If there is no depression or broadening of the melting range, the unknown sample is considered pure.

## Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Since this compound is a solid at room temperature, its boiling point is typically measured under reduced pressure to prevent decomposition.

Methodology (Capillary Method):

- **Sample Preparation:** A few drops of molten **2-Bromo-1,4-dichlorobenzene** are placed into a small fusion tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is placed (open end down) into the fusion tube containing the liquid sample.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and heated in a Thiele tube or an aluminum block.
- **Heating and Observation:** The apparatus is heated slowly. The temperature is noted when a rapid and continuous stream of bubbles emerges from the inverted capillary's open end. This indicates that the vapor pressure of the liquid has surpassed the external pressure.
- **Cooling and Measurement:** Heating is discontinued. The temperature at which the liquid begins to re-enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure inside the capillary equals the external pressure.

## Solubility Determination

Solubility tests provide insight into the polarity of a molecule and help in selecting appropriate solvents for reactions, extractions, and purification (crystallization). The general principle "like dissolves like" is applied.

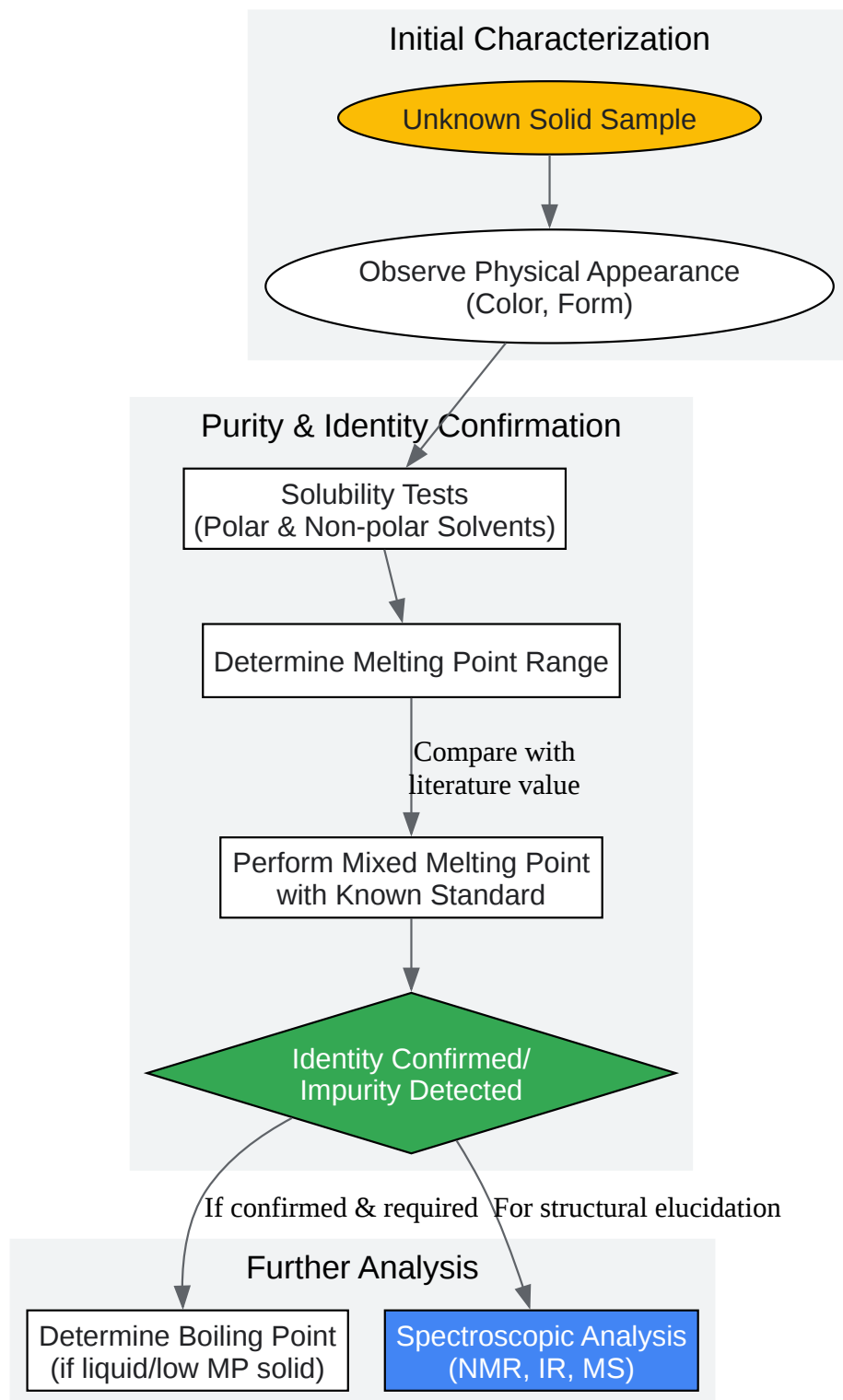
### Methodology:

- **Solvent Selection:** A range of solvents with varying polarities is chosen (e.g., water, ethanol, acetone, diethyl ether, hexane).
- **Procedure:** Approximately 25 mg of **2-Bromo-1,4-dichlorobenzene** is placed in a small test tube.
- **Solvent Addition:** 0.75 mL of the selected solvent is added in small portions. After each addition, the test tube is shaken vigorously.
- **Observation:** The compound is classified as "soluble" if it dissolves completely, "partially soluble" if some solid remains, and "insoluble" if it does not appear to dissolve at all.
- **Interpretation:** As a relatively non-polar molecule, **2-Bromo-1,4-dichlorobenzene** is expected to be insoluble in polar solvents like water but soluble in non-polar organic solvents.

## Logical Workflow Visualization

The following diagram illustrates a logical workflow for the physical characterization and identification of an unknown solid organic compound, such as **2-Bromo-1,4-dichlorobenzene**.

## Workflow for Physical Characterization of an Unknown Solid

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## Workflow for Physical Characterization

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## References

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